

# In-depth Technical Guide: 1,3-Dioxolane-2,2-diethanol

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## Compound of Interest

Compound Name: 1,3-Dioxolane-2,2-diethanol

Cat. No.: B1296863

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1,3-Dioxolane-2,2-diethanol** (CAS No: 5694-95-1). Due to the limited availability of specific experimental data in publicly accessible literature, this guide also includes generalized experimental protocols for determining key physical properties of liquid organic compounds.

## Core Physical Properties

While specific experimentally determined quantitative physical properties for **1,3-Dioxolane-2,2-diethanol** are not readily available in the reviewed literature, the following information has been compiled from various sources.

| Property          | Value                                                                                                                                                              | Source |
|-------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------|
| Molecular Formula | C <sub>7</sub> H <sub>14</sub> O <sub>4</sub>                                                                                                                      | [1]    |
| Molecular Weight  | 162.18 g/mol                                                                                                                                                       | [1]    |
| CAS Number        | 5694-95-1                                                                                                                                                          | [1]    |
| Appearance        | Colorless or light yellow liquid                                                                                                                                   | [1]    |
| Synonyms          | 2-[2-(2-Hydroxyethyl)-[1]<br>[2]dioxolan-2-yl]ethanol                                                                                                              | [1]    |
| Purity            | ≥ 98% (NMR)                                                                                                                                                        | [1]    |
| Solubility        | The presence of hydroxyl groups contributes to its solubility in water and compatibility with a range of solvents.[1] Specific quantitative data is not available. |        |
| Density           | Data not available in searched literature.                                                                                                                         |        |
| Boiling Point     | Data not available in searched literature.                                                                                                                         |        |
| Melting Point     | Data not available in searched literature.                                                                                                                         |        |

## Applications

**1,3-Dioxolane-2,2-diethanol** is a versatile chemical compound with applications in several industries:

- **Pharmaceuticals:** It is utilized as a building block in the synthesis of active pharmaceutical ingredients (APIs) and can serve as a solvent or stabilizer in drug formulations.[1]

- **Cosmetics and Personal Care:** Its moisturizing properties make it a valuable ingredient in skincare products.[\[1\]](#)
- **Textile Industry:** Employed as a finishing agent, it can enhance the water repellency and durability of fabrics.[\[1\]](#)
- **Polymer Chemistry:** It is used as a monomer in the synthesis of certain polymers.[\[1\]](#)

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1,3-Dioxolane-2,2-diethanol** are not available in the searched literature. However, the following are standard methodologies for determining the key physical properties of a novel or uncharacterized liquid organic compound.

### Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is simple distillation.

Apparatus:

- Round-bottom flask
- Distillation head (still head) with a port for a thermometer
- Condenser (Liebig, Graham, or Allihn)
- Receiving flask
- Heating mantle or oil bath
- Thermometer
- Boiling chips

Procedure:

- A sample of the liquid is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head.
- Cooling water is circulated through the condenser.
- The flask is gently heated. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- The boiling point is recorded as the temperature at which the vapor is in equilibrium with the liquid, observed as a stable temperature at which the liquid is distilling and condensing in the condenser.

## Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer (specific gravity bottle) is used for precise measurement.

Apparatus:

- Pycnometer of a known volume
- Analytical balance
- Constant temperature bath

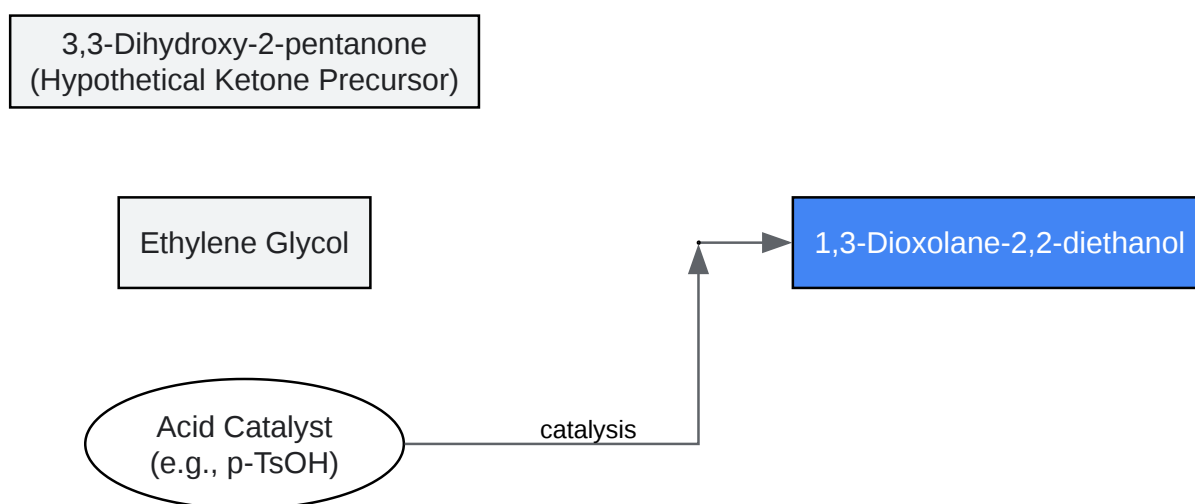
Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed ( $m_1$ ).
- The pycnometer is filled with the sample liquid, ensuring no air bubbles are present, and placed in a constant temperature bath until it reaches thermal equilibrium.
- The pycnometer is removed, carefully dried on the outside, and its mass is weighed again ( $m_2$ ).

- The mass of the liquid is calculated ( $m_2 - m_1$ ).
- The density ( $\rho$ ) is calculated using the formula:  $\rho = (m_2 - m_1) / V$ , where  $V$  is the volume of the pycnometer.

## Synthesis Pathway

While a specific, detailed synthesis protocol for **1,3-Dioxolane-2,2-diethanol** was not found in the literature, a plausible synthetic route involves the ketalization of a suitable ketone with a diol. The general reaction for the formation of a dioxolane from a ketone and ethylene glycol is a well-established organic transformation.



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Caption: Plausible synthesis of **1,3-Dioxolane-2,2-diethanol**.

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## References

1. chemimpex.com [chemimpex.com]

- 2. 1,3-Dioxolane | C<sub>3</sub>H<sub>6</sub>O<sub>2</sub> | CID 12586 - PubChem [pubchem.ncbi.nlm.nih.gov]
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